

Application Note: Comprehensive Analytical Characterization of 7-(Methylsulfonyl)quinolin-3-amine

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Compound of Interest

Compound Name: 7-(Methylsulfonyl)quinolin-3-amine

CAS No.: 944401-82-5

Cat. No.: B3170505

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Introduction

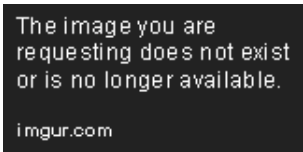
7-(Methylsulfonyl)quinolin-3-amine is a heterocyclic aromatic compound featuring a quinoline core, a sulfonyl group, and an amine substituent. Molecules within the quinoline class are integral to pharmaceutical development, exhibiting a wide range of biological activities including antimalarial, antibacterial, and anticancer properties.^{[1][2][3]} The specific substitutions of a methylsulfonyl group and an amine group on the quinoline scaffold suggest potential for unique pharmacological activity, making it a compound of interest for researchers in drug discovery and development.

The journey from a synthesized compound to a viable drug candidate is underpinned by rigorous analytical characterization. Establishing the identity, purity, and physicochemical properties of a new chemical entity is a critical requirement for advancing through preclinical and clinical development. This application note provides a comprehensive suite of analytical methods and detailed protocols for the thorough characterization of **7-(Methylsulfonyl)quinolin-3-amine**, ensuring data integrity and supporting regulatory

submissions. The methodologies are designed to be robust, reliable, and grounded in established scientific principles.

Physicochemical Properties

A summary of the key physicochemical properties of **7-(Methylsulfonyl)quinolin-3-amine** is presented below. This information is crucial for selecting appropriate analytical techniques and solvents.

Property	Value	Source
Chemical Structure		(Predicted)
Molecular Formula	C ₁₀ H ₉ N ₃ O ₂ S	(Calculated)
Molecular Weight	235.26 g/mol	(Calculated)
Appearance	(To be determined experimentally)	N/A
IUPAC Name	7-(methylsulfonyl)quinolin-3-amine	N/A

Note: The chemical structure is based on the compound name. Experimental verification is a primary goal of the following protocols.

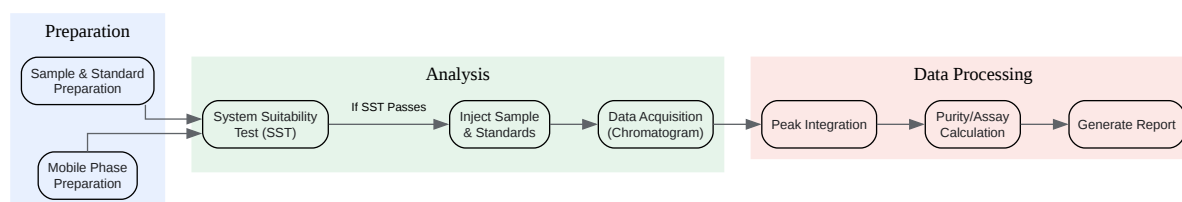
Chromatographic Purity and Assay by High-Performance Liquid Chromatography (HPLC)

Principle: Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard for assessing the purity and quantifying the content of small organic molecules. The method separates compounds based on their differential partitioning between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. For **7-(Methylsulfonyl)quinolin-3-amine**, its aromatic and polar functional groups make it well-suited for this technique.

Method Development Rationale:

- Column: A C18 column is selected for its versatility and proven performance in separating a wide range of moderately polar to nonpolar compounds.
- Mobile Phase: A gradient elution using a mixture of water (with a pH modifier like formic acid to ensure consistent ionization of the amine) and a polar organic solvent like acetonitrile or methanol provides a broad elution window to separate the main component from potential impurities.[4][5][6]
- Detector: A Diode Array Detector (DAD) or a UV detector is chosen. The quinoline core is expected to have strong UV absorbance, allowing for sensitive detection.[7] A DAD provides the additional benefit of acquiring full UV spectra, which can aid in peak identification and purity assessment.

Workflow for HPLC Analysis



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Caption: HPLC analysis workflow from preparation to reporting.

Detailed Protocol:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% (v/v) Formic Acid in Water.
 - Mobile Phase B: 0.1% (v/v) Formic Acid in Acetonitrile.

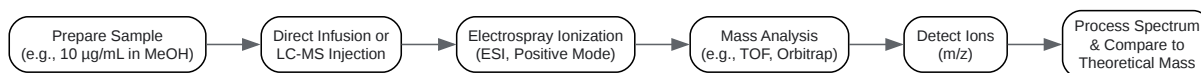
- Filter both phases through a 0.45 µm membrane filter and degas.
- Standard and Sample Preparation:
 - Standard Stock Solution (1.0 mg/mL): Accurately weigh approximately 10 mg of **7-(Methylsulfonyl)quinolin-3-amine** reference standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of Acetonitrile and Water (diluent).
 - Working Standard Solution (0.1 mg/mL): Dilute 1.0 mL of the Standard Stock Solution to 10.0 mL with diluent.
 - Sample Solution (0.1 mg/mL): Accurately weigh approximately 10 mg of the test sample into a 100 mL volumetric flask. Dissolve in and dilute to volume with diluent.
- Chromatographic Conditions: | Parameter | Condition | | :--- | :--- | | Instrument | UPLC/HPLC system with DAD/UV Detector | | Column | C18, 2.7 µm, 4.6 x 150 mm (or equivalent) | | Column Temperature | 30 °C | | Mobile Phase | A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile | | Gradient Elution | Time (min) | %B | | 0 | 10 | | 15 | 90 | | 17 | 90 | | 17.1 | 10 | | 20 | 10 | | Flow Rate | 1.0 mL/min | | Injection Volume | 5 µL | | Detection Wavelength | 254 nm (or λ_{max} determined by UV-Vis) | | Run Time | 20 minutes |
- System Suitability:
 - Inject the Working Standard Solution five times.
 - The relative standard deviation (RSD) for the peak area of **7-(Methylsulfonyl)quinolin-3-amine** should be ≤ 2.0%.
 - The tailing factor should be between 0.8 and 1.5.
- Data Analysis:
 - Purity: Calculate the area percentage of the main peak relative to the total area of all peaks in the sample chromatogram (excluding solvent peaks).
 - Assay (vs. Reference Standard): Compare the peak area of the main peak in the sample solution to that of the working standard solution to determine the concentration.

Identity Confirmation by Mass Spectrometry (MS)

Principle: Mass spectrometry is a powerful technique for confirming the molecular weight of a compound by measuring its mass-to-charge ratio (m/z).^[8] Electrospray Ionization (ESI) is a soft ionization technique ideal for polar, thermally labile molecules like the target compound, minimizing fragmentation and providing a strong molecular ion signal.

Method Rationale: ESI in positive ion mode is selected because the amine group on the quinoline ring is readily protonated to form a stable $[M+H]^+$ ion. High-resolution mass spectrometry (HRMS), such as with a Time-of-Flight (TOF) or Orbitrap analyzer, is recommended to provide a highly accurate mass measurement, which can be used to confirm the elemental composition.

Workflow for MS Analysis



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Caption: General workflow for identity confirmation by Mass Spectrometry.

Detailed Protocol:

- **Sample Preparation:** Prepare a dilute solution of the sample (approx. 10 µg/mL) in methanol or acetonitrile.
- **Instrument Parameters (ESI-TOF/Orbitrap):**
 - Ionization Mode: ESI Positive
 - Capillary Voltage: 3.5 - 4.5 kV
 - Source Temperature: 120 - 150 °C
 - Mass Range: m/z 50 - 500

- Mode: Full Scan
- Data Analysis:
 - The molecular formula $C_{10}H_9N_3O_2S$ has a monoisotopic mass of 235.0443.
 - Look for the protonated molecular ion $[M+H]^+$ at m/z 236.0521.
 - The measured mass should be within a 5 ppm tolerance of the theoretical mass.
 - Tandem MS (MS/MS) can be performed to analyze fragmentation patterns, which often involve cleavage at the sulfonylurea bridge, providing further structural confirmation.^[9]

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for unambiguous structural elucidation, providing detailed information about the chemical environment of each hydrogen (1H NMR) and carbon (^{13}C NMR) atom in the molecule.^{[10][11]} The chemical shifts, coupling patterns, and integration of signals allow for the complete assignment of the molecular structure.

Method Rationale: Due to the complexity of the quinoline ring system's proton signals, 2D NMR experiments like COSY (Correlation Spectroscopy) are highly recommended to establish proton-proton connectivities.^{[1][12]} A deuterated solvent that can dissolve the compound without reacting, such as DMSO- d_6 or $CDCl_3$, should be used.

Detailed Protocol:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of the sample in 0.6 - 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a clean, dry NMR tube.^{[8][10]}
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm) if not already present in the solvent.

- Instrument Parameters (e.g., 400 MHz Spectrometer):
 - Experiments: ^1H NMR, ^{13}C NMR, COSY.
 - Temperature: 25 °C.
 - Acquire spectra using standard pulse programs.
- Expected Spectral Features and Interpretation:
 - ^1H NMR:
 - Aromatic Region (approx. 7.0-9.0 ppm): Expect a series of doublets and multiplets corresponding to the protons on the quinoline ring. The specific chemical shifts and coupling constants will be influenced by the electron-withdrawing sulfonyl group and the electron-donating amine group.[\[10\]](#)[\[11\]](#)
 - Amine Protons ($-\text{NH}_2$): A broad singlet, the chemical shift of which is dependent on concentration and solvent.
 - Methyl Protons ($-\text{SO}_2\text{CH}_3$): A sharp singlet, typically in the 3.0-3.5 ppm region.
 - ^{13}C NMR:
 - Aromatic Carbons: Signals in the 110-150 ppm range.
 - Methyl Carbon ($-\text{SO}_2\text{CH}_3$): A signal around 40-45 ppm.
 - COSY: Cross-peaks will confirm which protons are spin-coupled (i.e., adjacent to each other on the ring), which is essential for assigning the specific positions of the aromatic protons.

Functional Group	Expected ^1H Chemical Shift (δ , ppm)	Expected ^{13}C Chemical Shift (δ , ppm)
Quinoline-H	~7.0 - 9.0	~110 - 150
-NH ₂	Variable (broad singlet)	N/A
-SO ₂ CH ₃	~3.0 - 3.5 (singlet)	~40 - 45

Functional Group Analysis by Infrared (IR) Spectroscopy

Principle: Infrared (IR) spectroscopy measures the vibrations of bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making it an excellent tool for confirming their presence.

Method Rationale: This technique will be used to confirm the presence of the key functional groups: the amine (-NH₂), the sulfonyl (-SO₂), and the aromatic quinoline ring. Attenuated Total Reflectance (ATR) is a common and convenient sampling technique that requires minimal sample preparation.

Detailed Protocol:

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum, typically from 4000 to 400 cm⁻¹.
- **Expected Absorption Bands:**

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)
N-H (Amine)	Asymmetric & Symmetric Stretch	3300 - 3500 (two bands)
C-H (Aromatic)	Stretch	3000 - 3100
C=C, C=N (Aromatic Ring)	Stretch	1450 - 1600
S=O (Sulfonyl)	Asymmetric & Symmetric Stretch	1300 - 1350 and 1120 - 1160[13]

Physical Characterization

Melting Point Determination

Principle: The melting point is a fundamental physical property that serves as a key indicator of purity. Pure crystalline compounds typically have a sharp melting range (0.5-1.0 °C), whereas impurities tend to depress and broaden the melting range.

Detailed Protocol:

- Sample Preparation: Ensure the sample is completely dry. Load a small amount (2-3 mm height) of the finely powdered sample into a capillary tube.[14]
- Measurement:
 - Place the capillary tube in a melting point apparatus.[15]
 - Perform a rapid initial heating to determine an approximate melting point.
 - For an accurate measurement, use a fresh sample and heat slowly (1-2 °C per minute) when approaching the approximate melting point.[16][17]
 - Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This is the melting range.

Solubility Assessment

Principle: Solubility is a critical parameter that influences bioavailability and formulation development. The "shake-flask" method is a reliable technique for determining equilibrium solubility.[\[18\]](#)[\[19\]](#)

Detailed Protocol:

- Procedure:
 - Add an excess amount of the solid compound to a known volume of a selected solvent (e.g., water, phosphate buffer pH 7.4, 0.1 M HCl, various organic solvents) in a sealed vial.[\[18\]](#)[\[20\]](#)
 - Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.[\[21\]](#)
- Sample Analysis:
 - After agitation, allow the vials to stand for the undissolved solid to sediment.
 - Carefully withdraw a sample from the supernatant and filter it through a low-binding filter (e.g., 0.22 µm PVDF) to remove any remaining solid particles.
 - Analyze the concentration of the dissolved compound in the filtrate using a validated analytical method, such as the HPLC method described in Section 3.
- Reporting: Express solubility in terms of mg/mL or µg/mL.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **7-(Methylsulfonyl)quinolin-3-amine**. The combination of chromatographic, spectroscopic, and physical techniques ensures a thorough evaluation of the compound's identity, purity, structure, and fundamental properties. Adherence to these protocols will generate high-quality, reliable data essential for advancing scientific research and drug development programs.

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